

# Vermiculine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Vermiculine

Cat. No.: B1235402

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This document provides a comprehensive technical overview of **vermiculine**, a macrodiolide antibiotic with notable immunomodulatory properties. This guide is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological activities, and associated experimental methodologies.

## Core Molecular Data

**Vermiculine** is a structurally complex macrodiolide antibiotic.<sup>[1]</sup> The core quantitative data for **vermiculine** is summarized in the table below.

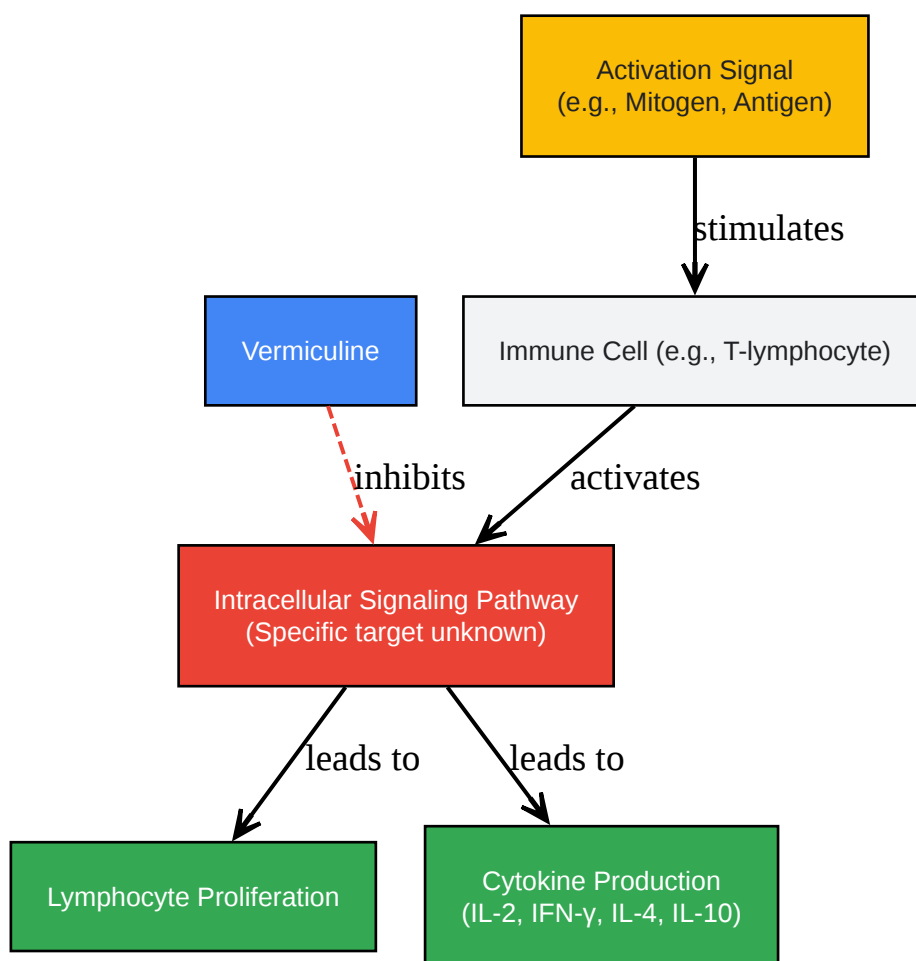
Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>24</sub> O <sub>8</sub>	<sup>[1][2][3][4][5]</sup>
Molecular Weight	392.4 g/mol	<sup>[1][2][3][4]</sup>
IUPAC Name	(3E,8S,11E,16S)-8,16-bis(2-oxopropyl)-1,9-dioxacyclohexadeca-3,11-diene-2,5,10,13-tetrone	N/A
CAS Number	37244-00-1	<sup>[1]</sup>

## Biological Activity and Mechanism of Action

**Vermiculine**, isolated from *Penicillium vermiculatum*, exhibits a range of biological activities, including antiprotozoal and antibiotic effects.<sup>[3]</sup> Of significant interest to the research community are its immunomodulatory and immunosuppressive properties.

Studies have demonstrated that **vermiculine** can selectively affect cellular immunity. It has been shown to inhibit the proliferation of mouse spleen cells that have been stimulated by T-cell and B-cell mitogens. Furthermore, it dose-dependently inhibits the production of both Th1 cytokines (IL-2, IFN-gamma) and Th2 cytokines (IL-4, IL-10). **Vermiculine** also suppresses the production of nitric oxide (NO) by activated macrophages.

The precise molecular signaling pathways through which **vermiculine** exerts its immunosuppressive effects are not yet fully elucidated in publicly available literature. However, its inhibitory action on key immune cell functions, such as lymphocyte proliferation and cytokine production, suggests interference with intracellular signaling cascades essential for immune activation. A potential, though unconfirmed, logical workflow for its mechanism of action is presented below.



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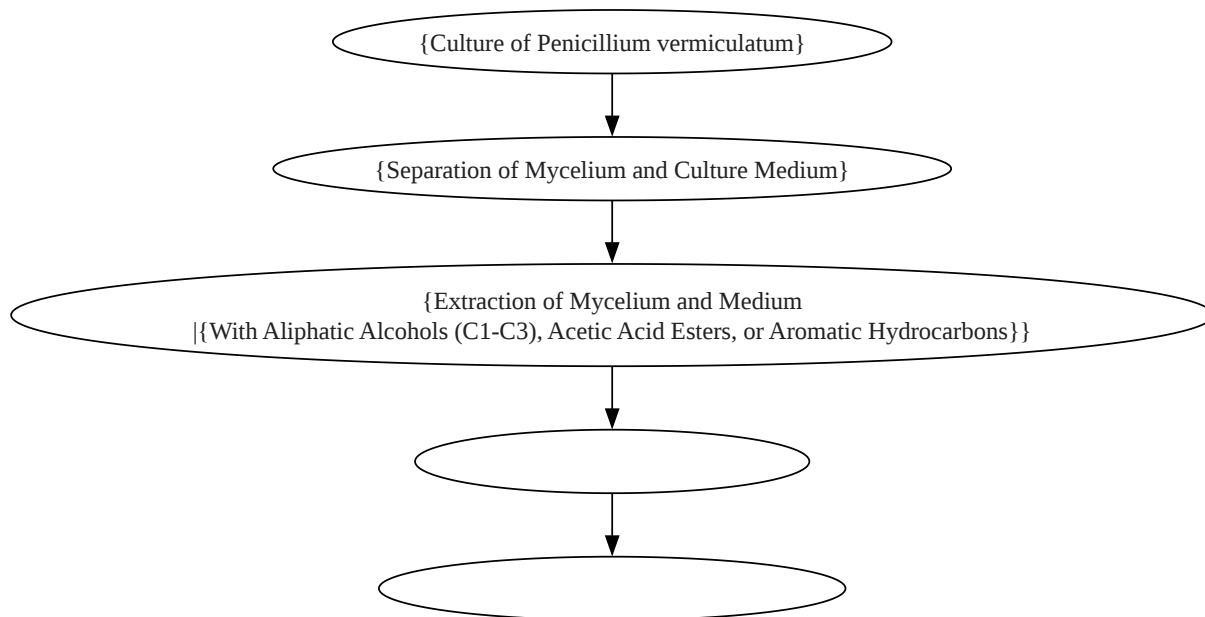
Caption: Proposed mechanism of **vermiculine**'s immunosuppressive action.

## Experimental Protocols

This section outlines detailed methodologies for key experiments relevant to the study of **vermiculine**'s biological activities.

## Isolation and Purification of Vermiculine

A patented method for isolating **vermiculine** from the mycelium of *Penicillium vermiculatum* provides a foundational protocol.



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